

Synergistic Efficacy of Terbuthylazine and Mesotrione in Weed Management: A Comparative Analysis

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Compound of Interest

Compound Name: *Terbuthylazine*

Cat. No.: *B1195847*

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The combination of **terbuthylazine** and mesotrione presents a potent synergistic partnership in the control of a broad spectrum of weed species, proving particularly effective in maize cultivation.[1] This guide provides a comprehensive comparison of this herbicide combination with other market alternatives, supported by experimental data to inform researchers, scientists, and professionals in drug and herbicide development. The distinct modes of action of **terbuthylazine**, a photosystem II inhibitor, and mesotrione, a 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor, result in enhanced weed control through both foliar and soil activity.[1]

Comparative Efficacy Data

The following table summarizes the quantitative data on the efficacy of **terbuthylazine** in combination with mesotrione and its comparison with other herbicides across various weed species. Data is presented as a percentage of weed control.

Weed Species	Terbuthylazine + Mesotrione	Terbuthylazine + S-metolachlor	Atrazine + Mesotrione	Atrazine	Terbuthylazine	Reference
Amaranthus retroflexus (Redroot pigweed)	-	91% (PRE & EPOST)	-	-	-	[1]
Chenopodium album (Common lambsquarters)	-	Good efficacy	-	-	-	[1]
Echinochloa crus-galli (Barnyard grass)	-	88% (PRE), 83% (PRE)	-	-	-	[1]
Commelina benghalensis (Benghal dayflower)	-	-	up to 89.3%	up to 70.5%	up to 91.3%	[2]
Grasses (general)	-	-	70% (+ glyphosate)	up to 76.3%	up to 87.5%	[2] [3]
Broadleaf weeds (general)	Effective	-	Effective	up to 93.8%	up to 93.8%	[2] [3]
Digitaria insularis (Sourgrass)	-	-	-	-	76.3% - 92%	[2]

Volunteer Soybeans	-	-	72% - 99%	72% - 99%	72% - 99%	[3]
Bidens subalternans (Beggarticks)	-	-	72% - 99%	72% - 99%	72% - 99%	[3]
Russian thistle	90% or more	-	-	-	-	[4]
Common sunflower	90% or more	-	-	-	-	[4]
Green foxtail	>88% (PRE)	-	-	-	-	[4]
Kochia	>90%	-	-	-	-	[4]
Palmer amaranth	-	-	-	<90%	83-85%	[4]
Crabgrass	-	-	-	<85%	<85%	[4]

PRE: Pre-emergence, EPOST: Early post-emergence

Experimental Protocols

Field Trial Methodology for Efficacy Assessment

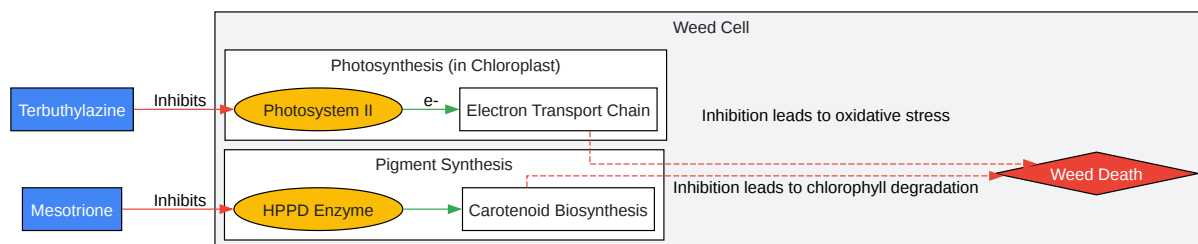
A representative experimental protocol for evaluating the efficacy of herbicide combinations in maize is detailed below, based on common practices cited in the literature.[\[1\]](#)[\[2\]](#)[\[5\]](#)

- **Site Selection and Preparation:** Field trials are conducted in locations with a known history of heavy weed infestation. The soil is prepared according to standard agricultural practices for maize cultivation.
- **Experimental Design:** A randomized complete block design is typically employed with multiple replications (e.g., three or four) for each treatment. Plots are of a standardized size.

- Treatments:
 - Untreated control.
 - **Terbuthylazine** and mesotrione applied as a tank-mix or pre-formulated mixture at specified rates.
 - Comparative treatments including other herbicide combinations (e.g., **terbuthylazine** + S-metolachlor, atrazine + mesotrione) and individual active ingredients.
- Application: Herbicides are applied at different timings, such as pre-emergence (PRE) after sowing but before crop and weed emergence, and early post-emergence (EPOST) when weeds have reached a specific growth stage (e.g., 2-4 leaves). Applications are made using a calibrated sprayer to ensure uniform coverage.
- Data Collection:
 - Weed Control Efficacy: Visual assessments of weed control are conducted at set intervals after application (e.g., 14, 28, and 56 days). Efficacy is rated on a percentage scale where 0% represents no control and 100% represents complete weed death.
 - Crop Phytotoxicity: Maize plants are visually inspected for any signs of injury (e.g., stunting, chlorosis, necrosis) and rated on a scale.
 - Weed Density and Biomass: In some studies, weed counts per unit area and the dry weight of weed biomass are measured to provide quantitative data.
- Statistical Analysis: The collected data are subjected to analysis of variance (ANOVA) to determine the statistical significance of differences between treatments.

Mode of Action and Synergism

The enhanced efficacy of the **terbuthylazine** and mesotrione combination is attributed to their complementary modes of action.

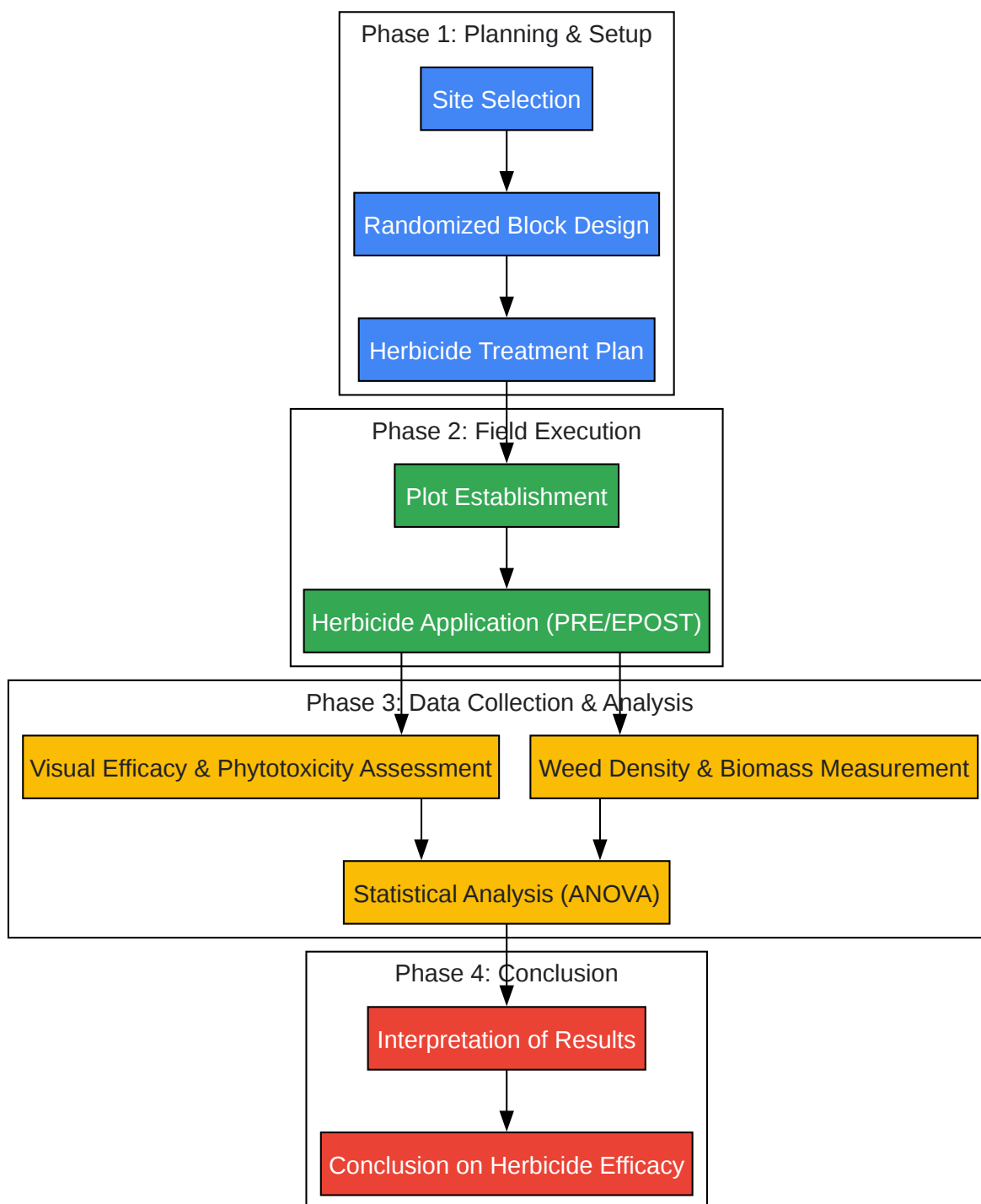


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Caption: Dual herbicide mode of action on a weed cell.

Experimental Workflow

The following diagram illustrates a typical workflow for a field experiment designed to evaluate the efficacy of herbicide combinations.



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Caption: Standard workflow for herbicide efficacy field trials.

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